

Application Notes & Protocols: Hesperidin Extraction from Citrus Peel

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Compound of Interest

Compound Name: Hesperin

Cat. No.: B1664690

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Introduction

Hesperidin is a prominent flavanone glycoside found abundantly in citrus fruits, particularly in the peels and membranous parts.[1] As a potent antioxidant with various pharmacological benefits, including anti-inflammatory, anti-cancer, and cholesterol-lowering properties, efficient extraction and purification of hesperidin are of significant interest to the pharmaceutical and nutraceutical industries.[2][3] These application notes provide detailed protocols for several common and advanced methods for extracting hesperidin from citrus peel, tailored for researchers, scientists, and professionals in drug development. The methods covered include conventional solvent and alkaline extraction, as well as modern techniques like ultrasound-assisted and microwave-assisted extraction.[4]

Data Presentation: Comparison of Extraction Protocols

The efficacy of hesperidin extraction is influenced by numerous factors, including the chosen method, solvent, temperature, and duration.[5] The following tables summarize quantitative data from various studies to facilitate a comparison of different extraction methodologies.

Table 1: Conventional Extraction Methods

Method	Raw Material	Solvent/Reagent	Temperature	Time	Yield/Purity	Reference
Alkaline Extraction	Orange Peel	NaOH (pH 11-11.5), then HCl (pH 4.2-4.5)	Room Temp, then 40-45°C	1h, then 12-24h for crystallization	60-70% Hesperidin Content	[2][6]
Alkaline Extraction	Orange Peel	Ca(OH) ₂	-	-	-	[2]
Soxhlet Extraction	Dried Orange Peel	Petroleum Ether, then Methanol	40-60°C (defatting), 65°C (extraction)	4h (defatting), 4h (extraction)	4.65% Hesperidin	[2][7]
Maceration	Dried Orange Peel	Methanol-1% HCl	Room Temperature	Overnight	3.95% Hesperidin	[2][8]
Hot Methanol Extraction	Fresh Albedo	Methanol	55°C	3.5h	2.8% Yield	[9]

Table 2: Advanced Extraction Methods

Method	Raw Material	Solvent	Temperature	Time	Frequency/Power	Yield/Purity	Reference
Ultrasound-Assisted (UAE)	Pongkan Peel	Methanol	40°C	60 min	60 kHz	Higher than classical methods	[2][10][11]
Ultrasound-Assisted (UAE)	Orange Peel	80% Ethanol	40°C	-	150 W	10.9% Extraction Yield	[7]
Ultrasound-Assisted (UAE)	Citrus Peels	-	-	-	-	89.7% Yield	[12][13]
Microwave-Assisted (MAE)	C. unshiu Peel	70% Ethanol	60-180°C	2-12 min	-	58.6 mg/g (27x conventional)	[2][7]
Microwave-Assisted (MAE)	C. unshiu Peel	70% Ethanol	140°C	8 min	-	86.8% of total hesperidin isolable	[14]
Microwave-Assisted (MAE)	Orange Peel	80% Ethanol	35°C	10 sec (x3)	170 W	0.781 g/100g	[7]

Experimental Protocols

This section provides detailed, step-by-step methodologies for the key extraction and purification processes.

Protocol 1: Alkaline Extraction and Acid Precipitation

This method leverages the phenolic hydroxyl groups of hesperidin, which form a soluble sodium salt under alkaline conditions and precipitate upon acidification.^[15] It is a cost-effective method with a high extraction rate.^[15]

Materials:

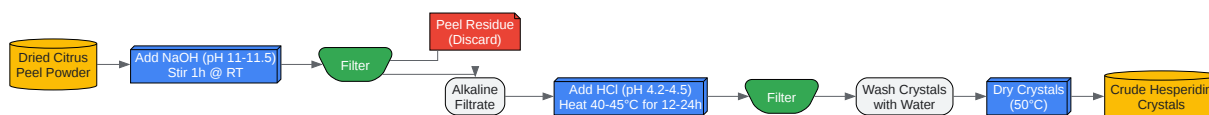
- Dried and powdered citrus peel
- Sodium hydroxide (NaOH) solution (0.2 N)
- Hydrochloric acid (HCl) solution (2 N)
- Diatomaceous clay (optional, as a filter aid)
- Distilled water
- Beakers, magnetic stirrer, pH meter, filtration apparatus (Buchner funnel)

Procedure:

- Preparation: Grind air-dried citrus peels into a fine powder.
- Alkaline Extraction:
 - For every 100g of dried peel powder, add 300 mL of 0.2 N NaOH solution to achieve a pH of 11-11.5.^{[6][8]}
 - Stir the mixture continuously at room temperature for 1 hour.^[6] Some protocols suggest heating to 40-50°C in a water bath for 1 hour to increase efficiency.^[8]
- Filtration: Filter the mixture through a Buchner funnel to separate the peel residue. The addition of diatomaceous clay can facilitate this process.^[8] Collect the alkaline filtrate.
- Acid Precipitation:

- Slowly add 2 N HCl to the filtrate while stirring, adjusting the pH to between 4.2 and 4.5.[2]
[6]
- Heat the acidified solution to 40-45°C and maintain this temperature for 12-24 hours to allow for the crystallization of hesperidin.[6]
- Isolation:
 - Collect the precipitated hesperidin crystals by filtration.
 - Wash the crystals with distilled water to remove residual acids and salts.
- Drying: Dry the purified hesperidin crystals in an oven at a controlled temperature (e.g., 50°C) until a constant weight is achieved.

Workflow Diagram for Alkaline Extraction



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Caption: Workflow for Alkaline Extraction of Hesperidin.

Protocol 2: Soxhlet Extraction

Soxhlet extraction is a continuous solvent extraction method that provides a higher yield than simple maceration, though it is more time-consuming and energy-intensive.[5] A defatting step is typically included to remove lipids and improve purity.

Materials:

- Dried and powdered citrus peel

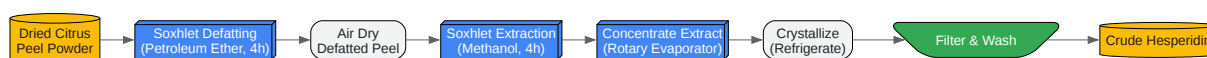
- Petroleum ether (40-60°C boiling range)
- Methanol
- Soxhlet apparatus (including thimble, condenser, and flask)
- Heating mantle
- Rotary evaporator

Procedure:

- Preparation: Dry citrus peels at 50°C and grind them into a fine powder.[\[7\]](#)
- Defatting:
 - Place approximately 80g of the dried powder into a Soxhlet thimble.[\[16\]](#)
 - Add 600 mL of petroleum ether to the round-bottom flask.[\[16\]](#)
 - Assemble the Soxhlet apparatus and heat the flask using a heating mantle to 40-60°C.[\[1\]](#)
 - Allow the extraction to proceed for at least 4 hours, or until the solvent running through the siphon is colorless.[\[7\]](#)
 - After extraction, remove the thimble and allow the defatted peel powder to air dry completely to remove residual petroleum ether.
- Hesperidin Extraction:
 - Return the dry, defatted powder to the clean Soxhlet apparatus.
 - Add 600-800 mL of methanol to the flask.[\[7\]](#)[\[16\]](#)
 - Heat the flask to the boiling point of methanol (approx. 65°C) and reflux for at least 4 hours, or until the solvent becomes colorless.[\[7\]](#)
- Isolation:

- After extraction, concentrate the methanolic extract using a rotary evaporator to obtain a syrupy residue.
- The crude hesperidin will crystallize from the concentrated extract, often aided by refrigeration (e.g., at 4°C overnight).[1]
- Purification: Collect the crystals by filtration and wash with a small amount of cold methanol. The product can be further purified by recrystallization.

Workflow Diagram for Soxhlet Extraction



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Caption: Workflow for Soxhlet Extraction of Hesperidin.

Protocol 3: Ultrasound-Assisted Extraction (UAE)

UAE utilizes acoustic cavitation to disrupt plant cell walls, enhancing mass transfer and significantly reducing extraction time and temperature.[2]

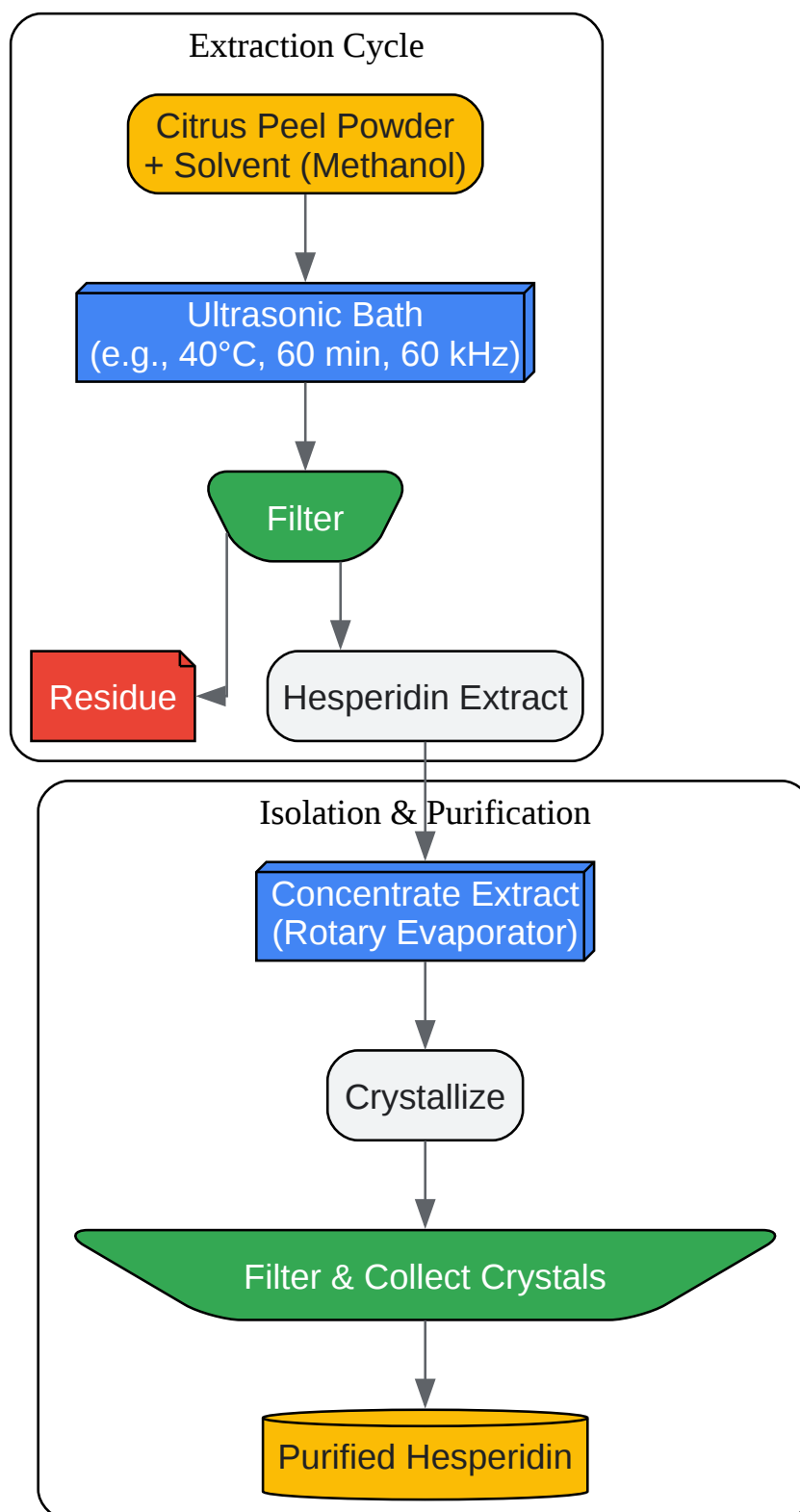
Materials:

- Dried and powdered citrus peel
- Methanol (or 80% aqueous ethanol)
- Ultrasonic bath or probe sonicator
- Beaker or flask
- Filtration apparatus
- Rotary evaporator

Procedure:

- Preparation: Mix 5g of dried citrus peel powder with 50 mL of methanol in a beaker.[\[5\]](#)
- Sonication:
 - Place the beaker in an ultrasonic bath.
 - Set the parameters based on optimized conditions. A common starting point is a frequency of 60 kHz at a temperature of 40°C for 60 minutes.[\[10\]](#)[\[11\]](#)
 - Alternatively, use a protocol with 80% methanol, sonicating for 30 minutes where the temperature gradually rises from 25°C to 70°C.[\[5\]](#)
- Isolation:
 - After sonication, filter the mixture to separate the solid residue from the extract.
 - The process can be repeated on the residue to maximize yield.[\[5\]](#)
 - Combine the filtrates and concentrate them using a rotary evaporator to induce crystallization.
- Purification: Collect the crystals by filtration. Further purification can be achieved through recrystallization.

Workflow Diagram for Ultrasound-Assisted Extraction



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Caption: Workflow for Ultrasound-Assisted Extraction (UAE).

Protocol 4: General Purification by Recrystallization

Crude hesperidin obtained from any extraction method often contains impurities.

Recrystallization is a standard procedure to achieve high purity (>95%).[\[2\]](#)[\[6\]](#)

Materials:

- Crude hesperidin
- Dimethylformamide (DMF)
- Acetic acid solution
- Distilled water
- Beakers, heating plate, filtration apparatus

Procedure:

- Dissolution: Dissolve the crude hesperidin sample in a suitable solvent. One effective method is to use dimethylformamide (7 mL per gram of crude product), warming to approximately 60°C.[\[16\]](#)
- Crystallization:
 - Add a small amount of acetic acid to the solution.[\[16\]](#)
 - Filter the hot solution through a Buchner funnel to remove any insoluble impurities.[\[16\]](#)
 - Dilute the filtrate with an equal volume of water and allow it to stand for at least 4 hours to crystallize.[\[16\]](#)
- Isolation and Drying:
 - Filter the solution to collect the purified hesperidin crystals.
 - Wash the crystals with distilled water.

- Dry the crystals to a constant weight. The melting point of pure hesperidin is in the range of 250-253°C.[2][16]

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